

Technical Support Center: 2-Methyl-5-phenyl-3-furaldehyde

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Compound of Interest

Compound Name: 2-Methyl-5-phenyl-3-furaldehyde

CAS No.: 321309-42-6

Cat. No.: B1597964

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Welcome to the technical support guide for **2-Methyl-5-phenyl-3-furaldehyde** (CAS No. 321309-42-6). This document is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling during experimentation. The following troubleshooting guides and FAQs address specific issues you may encounter and provide the scientific rationale behind each procedural recommendation.

Section 1: Compound Identification and Hazard Overview

Q: What is 2-Methyl-5-phenyl-3-furaldehyde and what are its primary hazards?

A: 2-Methyl-5-phenyl-3-furaldehyde is a yellow crystalline solid organic compound.^[1] It is utilized as a building block or intermediate in the synthesis of more complex molecules in the pharmaceutical and chemical industries.^[1] Structurally, it contains a furan ring, which is an aromatic five-membered heterocycle with one oxygen atom, and an aldehyde functional group (-CHO). This combination of functional groups dictates its reactivity and toxicological profile.

The primary hazards, as defined by the Globally Harmonized System (GHS), require careful handling to avoid irritation and acute toxicity.[2] It is crucial to review the Safety Data Sheet (SDS) before beginning any work.

Table 1: Physicochemical Properties of **2-Methyl-5-phenyl-3-furaldehyde**

Property	Value	Source
CAS Number	321309-42-6	[1][2]
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1][2]
Molecular Weight	186.21 g/mol	[1][2][3]
Appearance	Yellow crystalline solid	[1]
Melting Point	49 °C	[1]
Boiling Point	302.6 °C at 760 mmHg	[1]
Flash Point	99.4 °C	[1]

| Stability | Stable under normal conditions; moisture sensitive.[2] | |

Table 2: GHS Hazard Classification

Classification	Hazard Code	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.[2]
Skin Irritation (Category 2)	H315	Causes skin irritation.[2]
Serious Eye Irritation (Category 2)	H319	Causes serious eye irritation. [2]

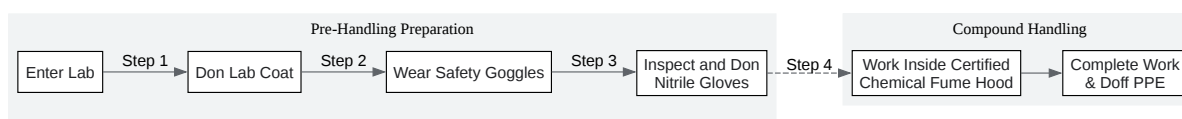
| Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System | H335 | May cause respiratory irritation.[2] |

Section 2: Personal Protective Equipment (PPE) Protocol

Q: What is the mandatory PPE for handling 2-Methyl-5-phenyl-3-furaldehyde?

A: A multi-layered PPE approach is required to mitigate the identified hazards.[4][5] The goal is to prevent all routes of exposure: dermal (skin), ocular (eyes), and inhalation.

- **Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of dust generation, consider a disposable gown.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are mandatory. Inspect gloves for any tears or holes before use.[6] Since the compound is a skin irritant (H315), it is critical to avoid direct contact.[2]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. However, given that the compound causes serious eye irritation (H319), it is highly recommended to use chemical safety goggles for full protection against airborne particles.[2][7][8]
- **Respiratory Protection:** All handling of the solid compound must be performed within a certified chemical fume hood to control exposure to dust, which can cause respiratory irritation (H335).[2][9][10]



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Caption: Recommended PPE sequence before handling the compound.

Q: I've heard furaldehydes can be sensitizers. What does this mean for PPE selection and use?

A: This is an excellent and critical point. While the specific SDS for **2-Methyl-5-phenyl-3-furaldehyde** does not list it as a known sensitizer, related compounds like 2-furaldehyde are noted as possible sensitizers.[9] A sensitizer is a substance that can cause an allergic reaction in susceptible individuals after repeated exposure. The initial exposures may cause little to no reaction, but subsequent contact can trigger a significant allergic response, such as severe dermatitis.

Causality: The aldehyde functional group is reactive and can form Schiff bases with amine groups found in skin proteins. This protein-hapten complex can then be recognized by the immune system, leading to sensitization.

Given this potential, the following insights are crucial:

- **Zero-Contact Policy:** Your goal should be absolute prevention of skin contact. Never handle this compound with bare hands.
- **Double-Gloving:** For extended procedures or when handling larger quantities, consider wearing two pairs of nitrile gloves. This provides an extra barrier and allows you to remove the outer, potentially contaminated glove without exposing your skin.
- **Immediate Action:** If you discover a tear in your glove or suspect contamination, move away from the material, remove the gloves immediately, and wash your hands thoroughly with soap and water.[6]

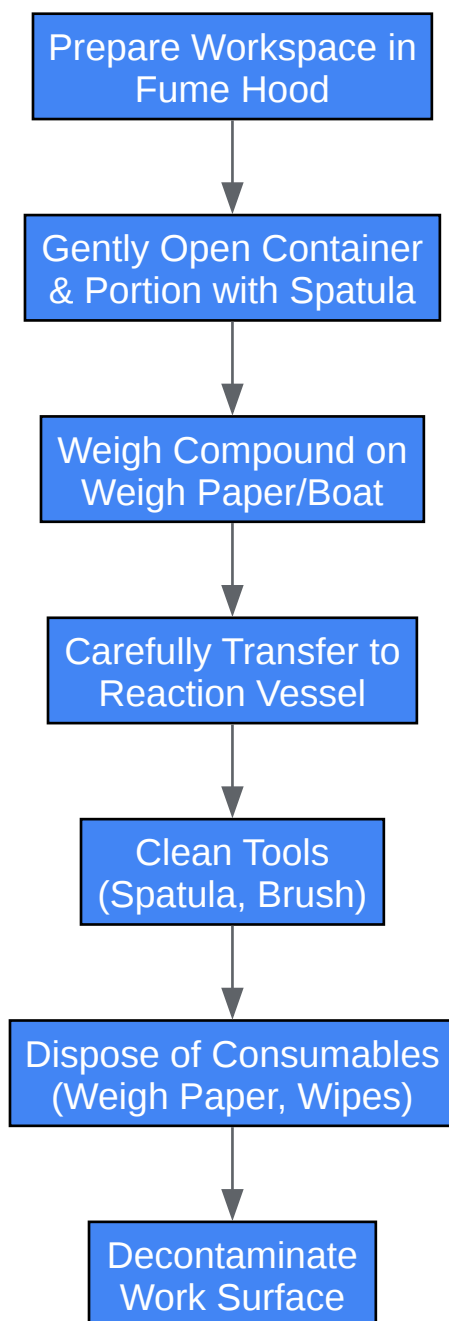
Section 3: Safe Handling and Storage Procedures

Q: What are the critical steps for safely weighing and transferring this solid compound?

A: The primary risks during weighing and transfer are generating airborne dust (inhalation hazard) and contaminating surfaces (skin contact hazard).[2] All operations must be performed in a chemical fume hood.

Step-by-Step Protocol for Safe Transfer:

- **Prepare the Fume Hood:** Ensure the fume hood sash is at the proper working height. Cover the work surface with absorbent, disposable bench paper.
- **Gather Equipment:** Use clean spatulas and weighing paper or a glass container for weighing.
- **Minimize Dust:** Open the container slowly. Avoid scooping or dropping the powder from a height. Use a micro-spatula to gently portion the solid onto the weighing paper.
- **Transfer:** Carefully fold the weighing paper and gently tap it to transfer the solid into the reaction vessel. If using a weighing boat, a small, clean brush can be used to transfer any residual powder.
- **Immediate Cleanup:** Once the transfer is complete, immediately dispose of the contaminated weighing paper in the designated solid chemical waste container. Wipe down the spatula with a solvent-dampened cloth (e.g., ethanol or isopropanol) and dispose of the cloth in the solid waste.
- **Final Decontamination:** Wipe down the work surface in the fume hood.



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*Caption: Workflow for the safe transfer of solid **2-Methyl-5-phenyl-3-furaldehyde**.*

Q: The Safety Data Sheet (SDS) mentions it is "moisture sensitive." What specific storage precautions should I take?

A: "Moisture sensitive" indicates that the compound can react or degrade upon contact with atmospheric moisture.[2] For aldehydes, this can lead to slow oxidation to the corresponding carboxylic acid, which would compromise the purity and reactivity of your starting material.

Storage Protocol:

- Primary Container: Keep the container tightly closed when not in use.[2]
- Inert Atmosphere: For long-term storage or for high-purity applications, consider storing the container inside a desiccator with a drying agent (e.g., silica gel) or in a glovebox under an inert atmosphere (e.g., nitrogen or argon).
- Location: Store in a cool, dry, and well-ventilated place away from sources of heat or direct sunlight.[2][11]

Q: Are there any common chemical incompatibilities I should be aware of during my experiment setup?

A: Yes. The aldehyde functional group is susceptible to oxidation. Therefore, you must avoid contact with strong oxidizing agents (e.g., peroxides, nitric acid, permanganates).[2] Mixing with strong oxidizers can lead to a vigorous, potentially exothermic, and hazardous reaction. Always check the compatibility of all reagents in your planned experiment.

Section 4: Troubleshooting Guide: Spills and Exposure

Q: I've spilled a small amount of the powder on the lab bench inside the fume hood. What is the correct cleanup procedure?

A: A small, contained spill can be managed safely by following a clear protocol.

Protocol for Small Spill Cleanup (inside a fume hood):

- Alert Others: Inform colleagues in the immediate area of the spill.

- **Maintain Containment:** Do not lift the fume hood sash. Ensure ventilation is active.
- **PPE:** Ensure you are wearing your full, appropriate PPE (lab coat, goggles, gloves).
- **Cleanup:** Gently cover the spill with a dry absorbent material (e.g., sand, vermiculite, or a commercial spill absorbent). Do NOT use paper towels, as this can create dust.
- **Collect:** Carefully sweep or scoop the mixture into a designated hazardous waste container. [\[2\]](#)
- **Decontaminate:** Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water. Dispose of all cleaning materials as hazardous waste.

Caption: Decision tree for responding to a spill.

Q: What are the immediate first aid steps if I get the powder on my gloves or skin?

A: If the powder gets on your gloves, treat it as a potential breach. Remove the gloves carefully (without touching the outside with your bare hands) and dispose of them in the hazardous waste. Wash your hands thoroughly.

If direct skin contact occurs:

- **Immediate Action:** Wash the affected area immediately and thoroughly with plenty of soap and water for at least 15 minutes. [\[2\]](#)
- **Remove Clothing:** If the powder is on your clothing, remove the contaminated items while under a safety shower.
- **Seek Medical Attention:** If skin irritation develops or persists, seek medical attention. [\[2\]](#) Inform the medical personnel of the chemical identity.

Q: What should I do in case of eye contact?

A: Eye contact is a serious emergency.

- Immediate Flushing: Go immediately to an eyewash station and flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure water reaches all surfaces.[2]
- Remove Contacts: If present and easy to do, remove contact lenses after the initial flushing has begun.[12]
- Medical Emergency: Get immediate medical attention. Do not delay.[9]

Section 5: Waste Disposal

Q: How do I properly dispose of waste contaminated with 2-Methyl-5-phenyl-3-furaldehyde?

A: All waste, including unused product, contaminated consumables (gloves, weigh paper, absorbent pads), and empty containers, is classified as hazardous waste.[2][13]

- Solid Waste: Place all contaminated solid materials into a clearly labeled, sealed hazardous waste container designated for solid chemical waste.
- Liquid Waste: If the compound is dissolved in a solvent, it must be disposed of in the appropriate liquid hazardous waste container (e.g., "Non-halogenated Organic Waste" or "Halogenated Organic Waste," depending on the solvent).
- Empty Containers: Empty containers may retain product residue and should be disposed of as hazardous waste.[14]
- Compliance: Never dispose of this chemical down the drain or in regular trash.[10] Always follow your institution's specific waste disposal protocols and consult with your Environmental Health & Safety (EHS) department.

Section 6: Frequently Asked Questions (FAQs)

Q: Can I heat this compound? What are the risks?

A: The compound has a relatively high boiling point (302.6 °C) and flash point (99.4 °C).[1] While it is not classified as flammable, heating will increase its vapor pressure. If heating is required for a reaction, it should be done with extreme caution in a well-ventilated fume hood,

using a controlled heating source like a heating mantle with a temperature controller and condenser to contain vapors. Thermal decomposition can release irritating gases like carbon monoxide and carbon dioxide.[2]

Q: The compound is a solid. Why is respiratory irritation a concern?

A: Even though it is a solid at room temperature, it can easily form a fine dust when handled.[2] These small, lightweight particles can become airborne and be inhaled, leading to irritation of the nose, throat, and lungs, as indicated by the H335 hazard statement.[2] This is why working in a fume hood is not just a recommendation but a critical safety requirement.

Q: What is the significance of the furan and aldehyde functional groups in terms of reactivity and safety?

A: The aldehyde group is a key reactive center. It is susceptible to oxidation (forming a carboxylic acid) and reduction (forming an alcohol). It also participates in nucleophilic addition reactions, which is the basis for its potential to react with biological molecules like proteins and cause irritation.[15] The furan ring is an aromatic system that can undergo various substitution reactions. Compounds containing furan moieties can have diverse and significant biological activities.[16] From a safety perspective, some furan-containing compounds are studied for potential toxicity, making it important to handle all such derivatives with care to minimize exposure.[17][18]

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